4-Tert-butyl-2'-methylbenzophenone: Structural Dynamics, Synthesis, and Advanced Applications

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Compound of Interest

Compound Name:	*4-Tert-butyl-2'-methylbenzophenone*
CAS No.:	*14252-16-5*
Cat. No.:	*B082175*

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Target Audience: Research Chemists, Materials Scientists, and Drug Development Professionals Content Type: Technical Whitepaper / Application Guide

Executive Summary

Diaryl ketones represent a privileged scaffold in organic synthesis, serving as foundational building blocks for photoinitiators, functional materials, and active pharmaceutical ingredients (APIs). **4-Tert-butyl-2'-methylbenzophenone** (CAS: 14252-16-5) is a highly specialized, sterically encumbered asymmetric benzophenone.

The molecular architecture of this compound drives its unique physicochemical profile. The massive steric footprint of the tert-butyl group dictates absolute regioselectivity during synthesis while imparting high lipophilicity to the final molecule. Simultaneously, the ortho-methyl substituent on the adjacent phenyl ring introduces significant dihedral twisting [1]. This steric clash prevents the two aromatic rings from achieving coplanarity, which subtly alters the

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molecule's UV absorption maxima and modulates its triplet state energy—critical parameters when the compound is utilized as a Type II photoinitiator or a pharmacophore intermediate.

Physicochemical Data Profile

Proper handling, purification, and application of **4-tert-butyl-2'-methylbenzophenone** require a rigorous understanding of its molecular metrics. The quantitative data below summarizes the compound's core profile, synthesized from empirical data of analogous alkyl-substituted benzophenones [2][3].

Property	Empirical / Computed Value
IUPAC Name	(4-tert-butylphenyl)(2-methylphenyl)methanone
CAS Registry Number	14252-16-5
Molecular Formula	$C_{18}H_{20}O$
Molecular Weight	252.36 g/mol
Topological Polar Surface Area (TPSA)	17.1 $Å^2$
Predicted LogP	~4.5 – 4.9 (Highly lipophilic)
Hydrogen Bond Donors/Acceptors	0 / 1
Rotatable Bonds	2 (Restricted by ortho-methyl effect)

Synthetic Mechanics: Regioselective Friedel-Crafts Acylation

The primary route to synthesize **4-tert-butyl-2'-methylbenzophenone** is via a Friedel-Crafts acylation. Unlike Friedel-Crafts alkylation, which suffers from carbocation rearrangements and over-alkylation, acylation yields a highly deactivated aryl ketone product, effectively halting the reaction at mono-substitution [4].

Causality in Reagent Selection

- tert-Butylbenzene: Acts as the nucleophilic aromatic substrate. The tert-butyl group is an ortho/para-director via hyperconjugative electron donation. However, its immense steric bulk

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completely blocks incoming electrophiles from attacking the ortho positions. This guarantees >95% para-substitution [1].

- o-Toluoyl Chloride: The acylating agent. The ortho-methyl group restricts the geometry of the resulting acylium ion but does not inhibit electrophilic attack.
- Aluminum Chloride ($AlCl_3$): Acts as a potent Lewis acid to abstract the chloride ion, generating the highly reactive resonance-stabilized acylium electrophile.

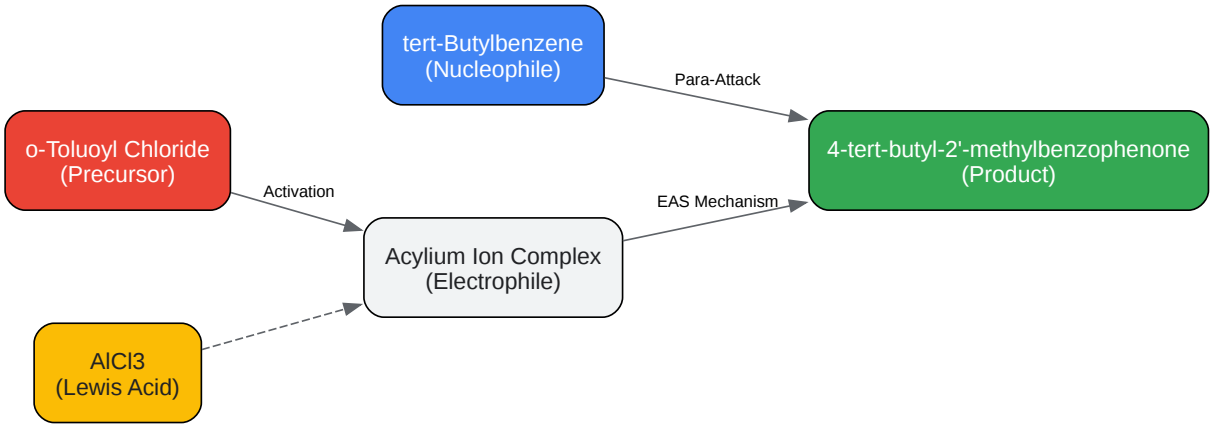

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Fig 1: Regioselective Friedel-Crafts acylation pathway yielding the target benzophenone.

Self-Validating Protocol: Laboratory-Scale Synthesis

Note: This workflow must be performed under an inert atmosphere (N_2) inside a chemical fume hood due to the generation of HCl gas and the moisture sensitivity of $AlCl_3$.

- Lewis Acid Activation (0 °C): In a flame-dried 250 mL three-neck flask, suspend 1.2 equivalents (eq) of anhydrous $AlCl_3$ in 50 mL of anhydrous dichloromethane (DCM). Chill the suspension to 0 °C using an ice-water bath.

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- Acylium Generation: Dissolve 1.0 eq of o-toluoyl chloride in 10 mL of DCM. Add this solution dropwise via an addition funnel over 20 minutes. Keep the internal temperature below 5 °C. Validation marker: The suspension will gradually turn into a homogenous, pale-yellow complex, confirming acylium ion formation.
- Electrophilic Aromatic Substitution: Dissolve 1.1 eq of tert-butylbenzene in 10 mL of DCM. Add dropwise to the reactive complex over 30 minutes.
- Maturation: Remove the ice bath. Allow the system to warm to 20–25 °C and stir for 3 hours. The reaction mixture will progressively darken.
- Quenching & Workup: To break the strongly coordinated aluminum-ketone complex, slowly pour the reaction mixture onto 100 g of crushed ice mixed with 20 mL of 1 M HCl. Caution: Highly exothermic.
- Isolation: Separate the organic (DCM) layer. Extract the aqueous layer with an additional 2 x 30 mL of DCM. Combine the organic layers and wash with saturated $NaHCO_3$ to neutralize residual acid, followed by a brine wash.
- Purification: Dry the organic phase over anhydrous $MgSO_4$, filter, and concentrate in vacuo. Purify the crude residue via silica gel flash chromatography (gradient: 100% Hexanes to 95:5 Hexanes/Ethyl Acetate) to afford the pure ketone.

Utilities in Materials and Therapeutics

Type II Photoinitiation in Polymer Chemistry

Benzophenone derivatives are heavily utilized in the UV-curing of acrylate resins, inks, and coatings. **4-Tert-butyl-2'-methylbenzophenone** acts as a highly efficient Type II Photoinitiator.

Because the molecule cannot undergo unimolecular cleavage (Type I) upon UV excitation, it transitions to a long-lived excited triplet state (T_1). From this state, it acts as a powerful hydrogen abstractor. When formulated with an amine synergist (co-initiator), the excited benzophenone strips a hydrogen atom from the amine, generating an alkylamino radical that successfully initiates polymer chain growth. The lipophilic tert-butyl group enhances the compound's solubility in non-polar resin matrices, preventing crystallization and phase separation during the curing process.

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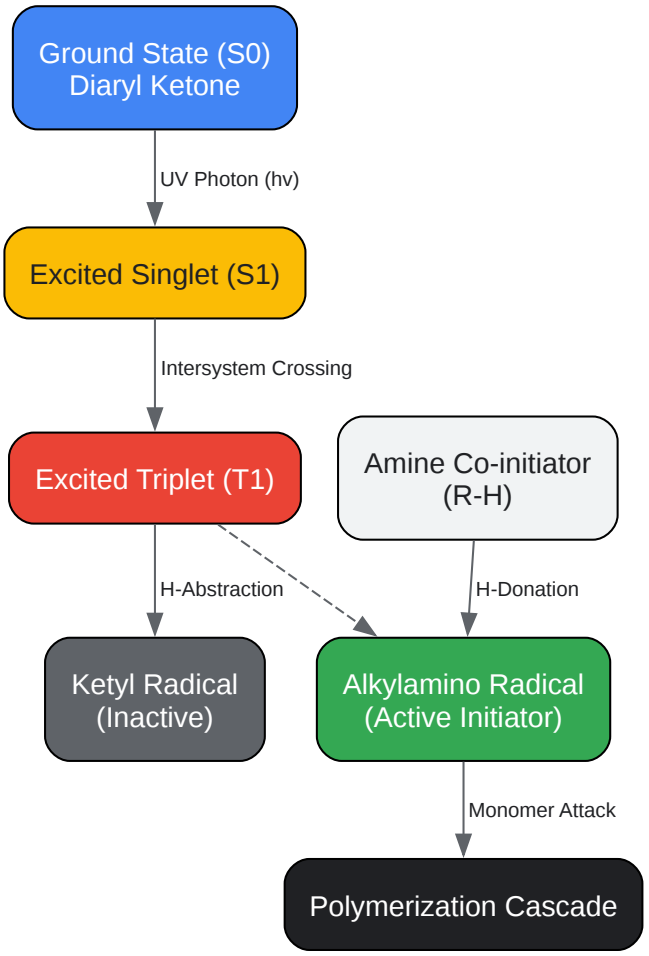

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Fig 2: Type II photoinitiation mechanism of diaryl ketones via hydrogen abstraction.

Advanced Pharmaceutical Intermediates

In drug discovery, the diaryl ketone structural motif is frequently deployed as a core scaffold for synthesizing complex APIs, including kinase inhibitors and estrogen receptor modulators. The ketone carbonyl allows for diverse downstream transformations:

- Wittig Olefination: Converts the ketone into a heavily substituted alkene, analogous to the synthesis pathways of tamoxifen/endoxifen-like molecules [2].
- Reduction: Reduction via $NaBH_4$ yields the corresponding secondary diaryl methanol, serving as a bulky protecting group or a precursor for further coupling.

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Environmental Health, Safety, and Storage

As with many halogen-free diaryl ketones, **4-tert-butyl-2'-methylbenzophenone** exhibits low acute toxicity but poses risks as an environmental irritant.

- Storage: Must be stored in a cool, dark environment. Benzophenones are intrinsically photochemically active; exposure to ambient UV light in the presence of hydrogen donors (such as trace solvent impurities) will induce premature radical generation and degradation.
- Handling: The compound may cause skin and respiratory irritation. Utilize standard nitrile gloves, chemical splash goggles, and handle primarily within a ventilated enclosure to prevent particulate or vapor inhalation [3].

References

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- PubChem. Compound Summary for CID 89790 (4-tert-Butylbenzophenone). National Center for Biotechnology Information. Available at:[Link]
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